

Physical and chemical properties of (S)-4-Methyloxazolidine-2,5-dione

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Compound of Interest

Compound Name: (S)-4-Methyloxazolidine-2,5-dione

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An In-depth Technical Guide to (S)-4-Methyloxazolidine-2,5-dione

For Researchers, Scientists, and Drug Development Professionals

Introduction

(S)-4-Methyloxazolidine-2,5-dione, also widely known as L-Alanine N-carboxyanhydride (L-Ala-NCA), is a heterocyclic organic compound of significant interest in the fields of medicinal chemistry and polymer science. Its structure, featuring a chiral center at the 4-position of the oxazolidine-2,5-dione ring, makes it a valuable building block for the stereoselective synthesis of peptides and other complex molecules. This technical guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its synthesis and polymerization, and a discussion of its biological relevance.

Core Physical and Chemical Properties

(S)-4-Methyloxazolidine-2,5-dione is a white to off-white crystalline solid. Its key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₅ NO ₃	[1]
Molecular Weight	115.09 g/mol	[1]
Melting Point	92 °C	[2]
Density	1.296 g/cm ³	[2]
Appearance	White to Off-White Solid	[2]
Solubility	Very slightly soluble in DMSO (with heating)	[2]
Optical Activity (α)	+5.13° (c=6.4, dioxane, 25°C/D)	[2]
pKa	9.38 ± 0.40 (Predicted)	[2]
InChI	1S/C4H5NO3/c1-2-3(6)8- 4(7)5-2/h2H,1H3, (H,5,7)/t2-/m0/s1	[1]
InChIKey	DTETYCNCJKAUROO- REOHCLBHSA-N	[1]
SMILES	C[C@H]1C(=O)OC(=O)N1	[1]
CAS Number	2224-52-4	[1]

Spectroscopic Data

While specific experimental spectra for **(S)-4-Methyloxazolidine-2,5-dione** are not readily available in public databases, the expected characteristic spectroscopic features are as follows:

- ¹H NMR: Protons on the chiral center and the methyl group would be expected to show characteristic shifts and coupling patterns.
- ¹³C NMR: Carbonyl carbons and the carbons of the oxazolidine ring and methyl group would exhibit distinct chemical shifts.

- FT-IR: Strong characteristic absorption bands for the anhydride carbonyl groups (typically around 1860 and 1790 cm^{-1}) and the C-O stretching vibrations are expected.

Experimental Protocols

Synthesis of (S)-4-Methyloxazolidine-2,5-dione (L-Ala-NCA)

A common and effective method for the synthesis of L-Ala-NCA is the reaction of L-alanine with triphosgene in an anhydrous solvent.[\[2\]](#)[\[3\]](#) This method, a variation of the Fuchs-Farthing method, avoids the use of highly toxic phosgene gas.[\[4\]](#)

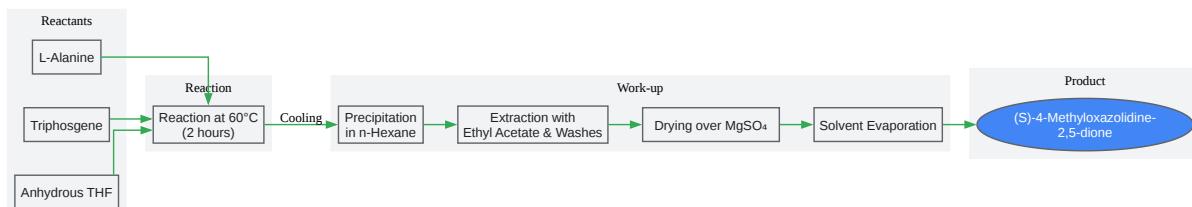
Materials:

- L-alanine
- Triphosgene (bis(trichloromethyl) carbonate)
- Anhydrous Tetrahydrofuran (THF)
- Nitrogen gas
- n-Hexane
- Ethyl acetate
- Ice-cold water
- 0.5% Sodium bicarbonate (NaHCO_3) aqueous solution (ice-cold)
- Anhydrous Magnesium Sulfate (MgSO_4)

Procedure:

- In a flame-dried three-neck flask under a nitrogen atmosphere, suspend L-alanine (e.g., 20.0 g, 0.224 mol) in anhydrous THF (e.g., 400.0 mL).
- Add triphosgene (e.g., 53.4 g, 0.180 mol) to the suspension.

- Stir the mixture at 60 °C for 2 hours. The reaction mixture should become a clear solution.
- After the reaction is complete, bubble nitrogen gas through the solution for 30 minutes to remove any residual gases.
- Precipitate the crude product by adding the reaction solution to n-hexane (e.g., 1000.0 mL) and store at -20 °C.
- Decant the supernatant and collect the residue.
- Dissolve the residue in ethyl acetate (e.g., 200.0 mL).
- Wash the ethyl acetate solution twice with ice-cold water (e.g., 100.0 mL each) and once with an ice-cold 0.5% NaHCO₃ solution (e.g., 100.0 mL).
- Dry the organic phase over anhydrous MgSO₄.
- Remove the solvent by rotary evaporation to yield the purified L-Ala-NCA. A typical yield is around 77.5%.[\[2\]](#)



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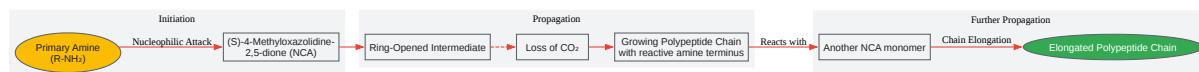
Synthesis workflow for **(S)-4-Methyloxazolidine-2,5-dione**.

Ring-Opening Polymerization (ROP) of L-Ala-NCA

L-Ala-NCA is a key monomer in the synthesis of polypeptides via ring-opening polymerization. This process can be initiated by various nucleophiles, such as primary amines. The polymerization proceeds with the loss of carbon dioxide.[4][5]

General Procedure:

- In an inert atmosphere (e.g., a glovebox), dissolve the desired amount of L-Ala-NCA and any other NCA monomers in an anhydrous solvent (e.g., N,N-dimethylformamide - DMF).
- Add a solution of a primary amine initiator (e.g., n-hexylamine in DMF).
- Stir the reaction mixture at room temperature for a specified period (e.g., 24 hours) to allow for complete polymerization.
- The resulting polymer can be purified by precipitation in a non-solvent (e.g., a hexane/ether mixture).



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Mechanism of Ring-Opening Polymerization of L-Ala-NCA.

Biological Context and Applications

The primary application of **(S)-4-Methyloxazolidine-2,5-dione** in the pharmaceutical industry is as a critical intermediate in the synthesis of Glatiramer acetate.[3] Glatiramer acetate is an immunomodulatory drug used for the treatment of multiple sclerosis. It is a random copolymer of four amino acids: L-glutamic acid, L-alanine, L-lysine, and L-tyrosine. The synthesis of

Glatiramer acetate involves the ring-opening polymerization of the corresponding N-carboxyanhydrides, including L-Ala-NCA.

While **(S)-4-Methyloxazolidine-2,5-dione** itself is not known to have direct biological signaling pathways, the broader class of oxazolidinone compounds has been extensively studied for their biological activities. Notably, several synthetic oxazolidinones are potent antibiotics that inhibit bacterial protein synthesis. However, the biological profile of **(S)-4-Methyloxazolidine-2,5-dione** is dominated by its role as a monomer for the creation of biocompatible and biodegradable polypeptides for various biomedical applications.

Safety Information

(S)-4-Methyloxazolidine-2,5-dione is classified as a hazardous substance. It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^[1] Appropriate personal protective equipment, including gloves, eye protection, and respiratory protection, should be used when handling this compound. It should be stored in an inert atmosphere, preferably in a freezer under -20°C.^[2]

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